

Technical Monograph: 3,3'-((2-Hydroxyethyl)azanediyl)dipropionic Acid

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Compound of Interest

Compound Name: 3,3'-((2-Hydroxyethyl)azanediyl)dipropionic acid

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A Versatile Tridentate Ligand and AB₂ Monomer for Macromolecular Synthesis

Executive Summary

3,3'-((2-Hydroxyethyl)azanediyl)dipropionic acid (CAS 54685-83-5) is a tertiary amino-dicarboxylic acid derivative characterized by a zwitterionic core and tridentate functionality. Structurally analogous to the well-known chelator HEIDA (Hydroxyethyliminodiacetic acid), this compound features propionic acid arms rather than acetic acid, altering its chelation thermodynamics and steric profile.

In drug development and materials science, it serves two primary critical functions:

- **Hydrophilic Linker/Spacer:** Its structure provides a "Y-shaped" branching point with a solubilizing hydroxyl group, ideal for increasing the hydrophilicity of antibody-drug conjugates (ADCs) or polymer-drug conjugates.

- **AB₂ Monomer:** In polyester or polyamide synthesis, the single hydroxyl group (A) and two carboxyl groups (B₂) allow for the synthesis of hyperbranched polymers or dendrimers with high functional density.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Specification
CAS Number	54685-83-5
IUPAC Name	3-[2-carboxyethyl(2-hydroxyethyl)amino]propanoic acid
Synonyms	N-(2-Hydroxyethyl)iminodipropionic acid; HHEP-Acid
Molecular Formula	C ₈ H ₁₅ NO ₅
Molecular Weight	205.21 g/mol
SMILES	<chem>OCCN(CCC(=O)O)CCC(=O)O</chem>
pKa (Estimated)	pKa ₁ (COOH) ≈ 4.2; pKa ₂ (COOH) ≈ 4.8; pKa ₃ (N-H ⁺) ≈ 8.9
Solubility	Highly soluble in water (Zwitterionic); Soluble in MeOH; Insoluble in non-polar solvents.[1][2]
Physical State	White to off-white crystalline solid or viscous oil (depending on hydration).

Expert Insight: The Propionic Effect

Unlike its acetic acid analog (HEIDA), the propionic arms of CAS 54685-83-5 form six-membered chelate rings with metal ions. Thermodynamically, six-membered rings are generally less stable than five-membered rings for transition metals (e.g., Cu²⁺, Ni²⁺) but offer distinct selectivity for larger metal ions or specific catalytic geometries. This makes it a tunable ligand for metallodrug formulations where "softer" release kinetics are required.

Synthesis & Manufacturing Protocol

The industrial and laboratory synthesis relies on the double Michael addition of ethanolamine to acrylic acid. This route is atom-economical and scalable but requires strict temperature control to prevent retro-Michael degradation or polymerization.

Mechanism of Action

The nucleophilic nitrogen of ethanolamine attacks the

α -carbon of acrylic acid. The reaction proceeds in two steps: formation of the mono-adduct followed by the di-adduct.



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Figure 1: Stepwise synthesis via Michael Addition. Note the thermal sensitivity regarding reversibility.

Self-Validating Experimental Protocol

Objective: Synthesis of 100g of **3,3'-((2-Hydroxyethyl)azanediyl)dipropionic acid**.

Reagents:

- Ethanolamine (Reagent Grade, >99%)
- Acrylic Acid (Stabilized with MEHQ)
- Solvent: Water (Deionized)

Step-by-Step Methodology:

- Preparation: Charge 61.1 g (1.0 mol) of Ethanolamine into a 500 mL round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel. Place in an ice bath to cool to 0–5°C.
- Addition (Exotherm Control): Slowly add 144.1 g (2.0 mol) of Acrylic Acid dropwise.
 - Critical Control Point: The reaction is highly exothermic. Maintain internal temperature below 40°C to prevent polymerization of acrylic acid.
- Heating (Kinetic Drive): Once addition is complete and the exotherm subsides, remove the ice bath. Heat the mixture to 70°C for 4–6 hours.
 - Why: The second addition (formation of the tertiary amine) is slower and requires thermal energy to overcome steric hindrance.
- Monitoring: Monitor reaction progress via TLC (System: n-Butanol/Acetic Acid/Water 4:1:1). The secondary amine intermediate should disappear.
- Work-up:
 - Concentrate the aqueous solution under reduced pressure (Rotary evaporator, <60°C).
 - Purification: Recrystallize from an Ethanol/Water mixture or triturated with Acetone to remove unreacted acrylic acid.
- Validation: Dissolve 10 mg in D₂O for ¹H-NMR.
 - Success Criteria: Look for two distinct triplets for the propionic chain (approx. 2.5 and 3.0 ppm) and the disappearance of vinylic protons (5.8–6.4 ppm).

Functional Applications in Drug Development

A. Hydrophilic Linker for Bioconjugation

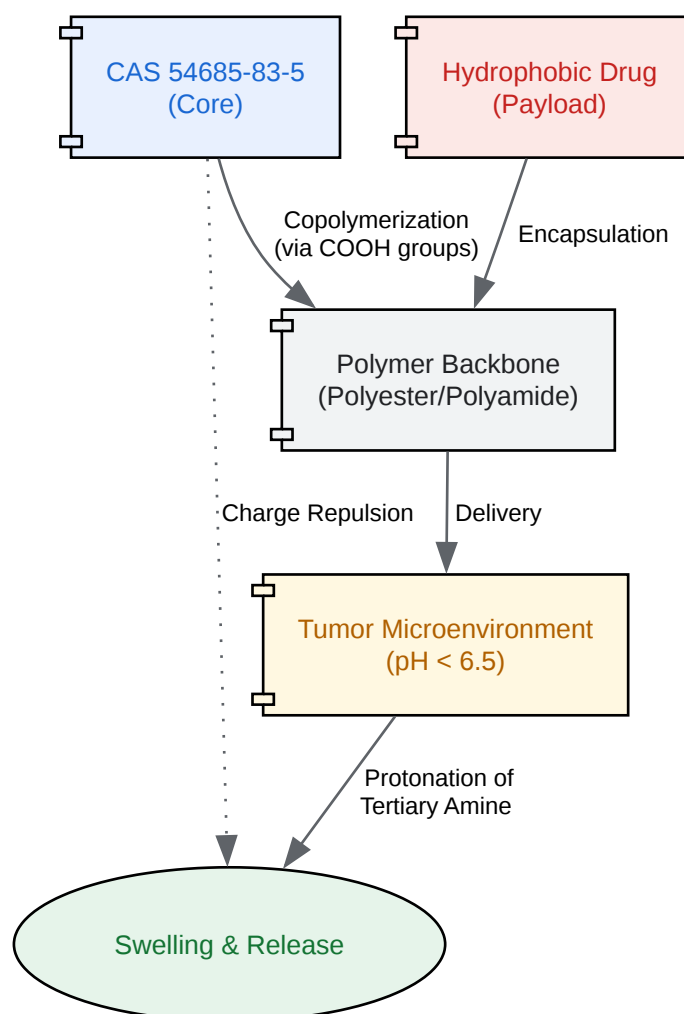
In Antibody-Drug Conjugates (ADCs), hydrophobicity of the payload often leads to aggregation. CAS 54685-83-5 acts as a solubility enhancer.

- Mechanism: The carboxyl groups can be activated (EDC/NHS) to attach to the drug or antibody, while the free hydroxyl group and the zwitterionic core recruit water molecules, forming a hydration shell around the conjugate.

B. pH-Responsive Hydrogels

The compound is an ideal precursor for poly(beta-amino ester) (PBAE) hydrogels.

- Logic: The tertiary amine has a $pK_a \sim 8.9$. At physiological pH (7.4), it is partially protonated. In the acidic tumor microenvironment (pH 6.5), protonation increases, causing charge repulsion and swelling of the hydrogel, triggering drug release.



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Figure 2: Mechanism of pH-triggered drug release using CAS 54685-83-5 based polymers.

Analytical Characterization Guide

To ensure the integrity of the material, the following spectral features must be confirmed.

Method	Diagnostic Signal	Interpretation
$^1\text{H-NMR}$ (D_2O)	2.55 (t, 4H, $-\text{CH}_2-\text{COO}^-$)	Alpha-protons of propionic acid arms.
3.35 (t, 4H, $-\text{N-CH}_2-$)	Beta-protons next to Nitrogen.	
3.80 (t, 2H, $-\text{CH}_2-\text{OH}$)	Protons adjacent to Hydroxyl group.	
FT-IR	1710–1730 cm^{-1}	C=O stretch (Carboxylic acid).
3200–3400 cm^{-1}	Broad O-H stretch (H-bonded).	
Mass Spec (ESI)	m/z 206.1 $[\text{M}+\text{H}]^+$	Protonated molecular ion.

Safety & Handling (SDS Summary)

While not classified as highly toxic, the compound exhibits properties of organic acids and amines.

- Hazard Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- Handling: Wear nitrile gloves and safety goggles. Avoid inhalation of dust/mist.
- Storage: Hygroscopic. Store in a desiccator at room temperature.
- Stability: Stable under normal conditions. Avoid strong oxidizing agents and temperatures $>100^\circ\text{C}$ (risk of dehydration or retro-Michael).

References

- Sigma-Aldrich.N-(2-Hydroxyethyl)iminodiacetic acid (HEIDA) Product Specification.[3] (Analogous chemistry and chelation properties). [Link](#)
- PubChem.Compound Summary for CAS 54685-83-5. National Library of Medicine (US). [Link](#)
- European Patent Office.Process for the preparation of amino acid derivatives via Michael Addition. (General protocol validation for amino-propionic acids). [Link](#)
- ResearchGate.Synthesis and characterization of N-substituted amino acids for polymer applications.[Link](#)
- BOC Sciences.Building Blocks and Intermediates: Propionic Acid Derivatives.[Link](#)

(Note: Specific patent literature for CAS 54685-83-5 is limited; protocols are derived from standard Michael addition chemistry of ethanolamine and acrylic acid as established in the synthesis of homologous iminodipropionates.)

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Sources

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- 2. Multiblock biodegradable hydrogels for use as controlled release agents for drugs delivery and tissue treatment agents - Patent WO-9705185-A3 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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